

# Soprophor® 4D/384: Application Notes and Protocols for Pesticide Suspension Concentrates

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## Compound of Interest

Compound Name: Soprophor 4D384

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These application notes provide a comprehensive overview and detailed protocols for the utilization of Soprophor® 4D/384 as a primary dispersing agent in the formulation of pesticide suspension concentrates (SC). Soprophor® 4D/384 is an anionic surfactant, chemically identified as a tristyrylphenol ethoxylate sulfate ammonium salt, widely recognized for its excellent emulsification and dispersion properties in agrochemical formulations.[1][2][3]

## Introduction to Soprophor® 4D/384

Soprophor® 4D/384 is engineered to stabilize suspension concentrates, which are formulations where a solid active ingredient is dispersed in a liquid, typically aqueous, medium.[4] Its primary function is to prevent the agglomeration of pesticide particles, ensuring a stable and homogenous concentrate that readily disperses upon dilution in water for application.[5] The use of effective dispersing agents like Soprophor® 4D/384 is critical for the performance and shelf-life of SC formulations.

## Physicochemical Properties of Soprophor® 4D/384

A summary of the typical physicochemical properties of Soprophor® 4D/384 is presented in Table 1. This data is essential for formulation development and for predicting its behavior in different systems.

Property	Value	Reference
Chemical Name	Tristyrylphenol ethoxylate sulfate, ammonium salt	
Ionic Nature	Anionic	
Appearance	Viscous liquid to paste	
Density	Approximately 1.13 g/cm <sup>3</sup>	
Solubility	Soluble in water and most polar and aromatic solvents	[6][7]
pH (5% in water)	3.0 - 7.0	
Shelf Life	365 days	[7]

## Generic Formulation of a Pesticide Suspension Concentrate

A typical pesticide suspension concentrate formulation includes several key components, each with a specific function. Table 2 provides a general composition of an SC formulation incorporating Soprophor® 4D/384. The concentration of each component can be optimized based on the specific active ingredient and desired formulation properties.

Component	Function	Typical Concentration (% w/w)
Active Ingredient	Pesticide	10 - 50
Soprophor® 4D/384	Dispersing Agent	1 - 5[8]
Wetting Agent	Facilitates wetting of solid particles	0.5 - 3
Antifreeze (e.g., Propylene Glycol)	Prevents freezing at low temperatures	5 - 10
Antifoaming Agent	Prevents foam formation during manufacturing and dilution	0.1 - 0.5
Thickener (e.g., Xanthan Gum)	Provides long-term stability by increasing viscosity	0.1 - 0.5
Biocide	Prevents microbial growth	0.05 - 0.2
Water	Continuous phase	To 100

## Experimental Protocols

The following sections detail the laboratory-scale protocols for the preparation and evaluation of a pesticide suspension concentrate using Soprophor® 4D/384.

### Protocol for Preparation of a Pesticide Suspension Concentrate

This protocol outlines the wet milling process, a common method for producing SC formulations.

Materials and Equipment:

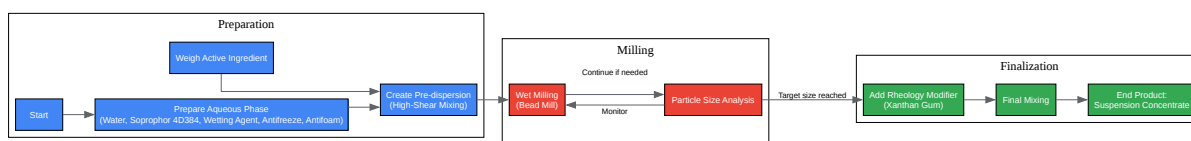
- Active ingredient (technical grade)
- Soprophor® 4D/384

- Wetting agent
- Propylene glycol
- Antifoaming agent
- Xanthan gum
- Biocide
- Deionized water
- High-shear mixer (e.g., Silverson)
- Bead mill (e.g., Eiger, Netzsch)
- Zirconium oxide beads (0.8 - 1.2 mm)
- Laboratory balance
- Beakers and magnetic stirrer

#### Procedure:

- Preparation of the Aqueous Phase (Mill Base):
  - In a beaker, combine the deionized water, Soprophor® 4D/384, wetting agent, and propylene glycol.
  - Stir the mixture with a magnetic stirrer until all components are fully dissolved and the solution is homogenous.
  - Add a portion of the antifoaming agent to the aqueous phase.
- Pre-dispersion:
  - While stirring the aqueous phase, slowly add the active ingredient powder to form a slurry.

- Once all the active ingredient is added, subject the slurry to high-shear mixing for 10-15 minutes to break down any large agglomerates and ensure a uniform pre-dispersion.
- Wet Milling:
  - Transfer the pre-dispersion to the bead mill charged with zirconium oxide beads.
  - Mill the slurry at a suitable speed (e.g., 2000-3000 rpm) with cooling to maintain the temperature between 20-30°C.
  - Monitor the particle size of the suspension periodically using a particle size analyzer. Continue milling until the desired particle size distribution is achieved (typically a D90 of less than 10 µm).
- Final Formulation:
  - Once the desired particle size is reached, discharge the milled concentrate from the mill, separating it from the grinding media.
  - In a separate vessel, prepare a pre-gel of the xanthan gum by slowly adding it to a small amount of water while stirring vigorously.
  - Under gentle agitation, add the xanthan gum pre-gel, the remaining antifoaming agent, and the biocide to the milled concentrate.
  - Continue stirring for 15-20 minutes until the formulation is homogenous.



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*Figure 1: Experimental workflow for the preparation of a pesticide suspension concentrate.*

## Protocol for Physicochemical Evaluation

### 4.2.1. Particle Size Analysis

The particle size distribution is a critical parameter for the stability and efficacy of an SC formulation.

- Method: Laser Diffraction (e.g., Malvern Mastersizer)
- Procedure:
  - Disperse a small, representative sample of the SC formulation in deionized water.
  - Analyze the sample using the laser diffraction instrument to obtain the particle size distribution.
  - Record the D10, D50 (median particle size), and D90 values.
- Acceptance Criteria: Typically, a D90 of  $< 10\ \mu\text{m}$  is desired for good stability and spray performance.

### 4.2.2. Viscosity Measurement

Viscosity affects the pourability and stability of the SC formulation.

- Method: Rotational Viscometer (e.g., Brookfield Viscometer)
- Procedure:
  - Measure the viscosity of the SC formulation at a controlled temperature (e.g.,  $20^{\circ}\text{C}$ ).
  - Record the viscosity at different shear rates to assess the rheological behavior.
- Acceptance Criteria: The viscosity should be low enough for easy pouring and handling, but high enough to prevent sedimentation.

#### 4.2.3. Accelerated Stability Testing

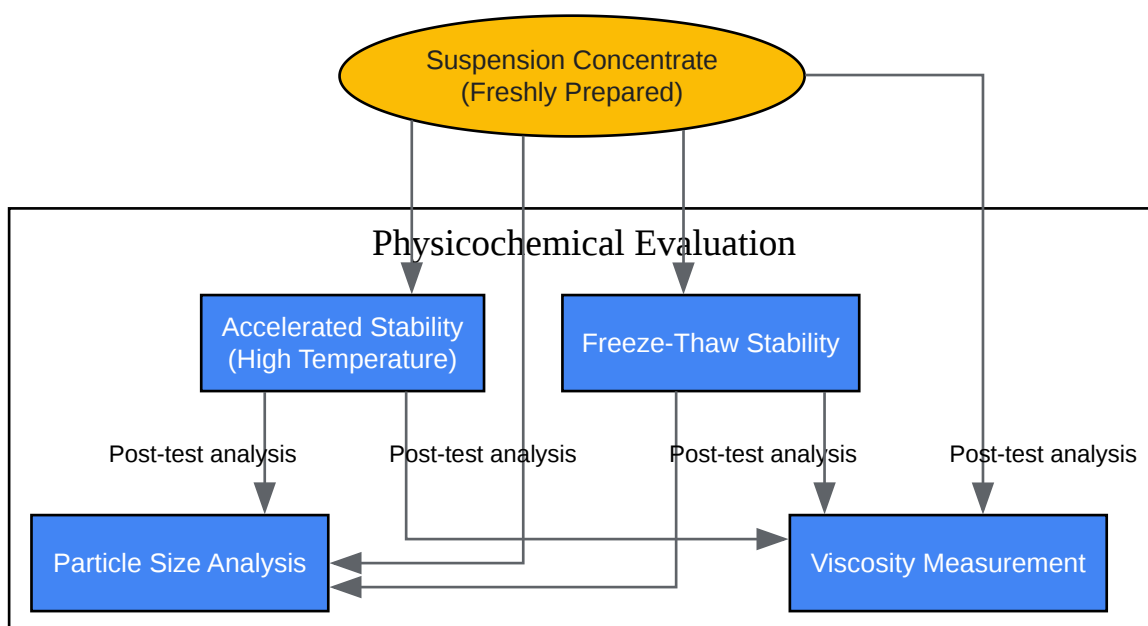
This test predicts the long-term shelf stability of the formulation.

- Method: High-Temperature Storage
- Procedure:
  - Store a sample of the SC formulation in a sealed container at an elevated temperature (e.g., 54°C) for 14 days.[\[9\]](#)
  - After the storage period, allow the sample to return to room temperature.
  - Visually inspect the sample for any signs of phase separation, sedimentation, or crystal growth.
  - Re-measure the particle size distribution and viscosity to assess any changes.
- Acceptance Criteria: The formulation should show minimal changes in physical properties after accelerated aging.

#### 4.2.4. Freeze-Thaw Stability

This test evaluates the stability of the formulation under freeze-thaw cycles.

- Method: Cyclic Temperature Storage
- Procedure:
  - Subject a sample of the SC formulation to a series of freeze-thaw cycles (e.g., -5°C for 24 hours followed by 25°C for 24 hours, repeated for 3-5 cycles).
  - After the cycles, visually inspect the sample and re-measure the particle size and viscosity.
- Acceptance Criteria: The formulation should remain homogenous and stable after undergoing freeze-thaw cycles.



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Figure 2: Workflow for the physicochemical evaluation of a pesticide suspension concentrate.

## Data Presentation

The following table provides a template for summarizing the quantitative data obtained from the evaluation of different SC formulations.

Formula tion ID	Soprop hor® 4D/384 (% w/w)	Initial D50 (µm)	Initial D90 (µm)	Initial Viscosit y (mPa·s)	D90 after Accel. Stability (µm)	Viscosit y after Accel. Stability (mPa·s)	Freeze- Thaw Stability
SC-01	1.0	Pass/Fail					
SC-02	2.0	Pass/Fail					
SC-03	3.0	Pass/Fail					

## Conclusion



Soprophor® 4D/384 is a highly effective dispersing agent for the development of stable and high-performance pesticide suspension concentrates. By following the detailed protocols for formulation and evaluation outlined in these application notes, researchers and formulation scientists can optimize their SC formulations for specific active ingredients and application requirements. The robust performance of Soprophor® 4D/384 contributes to the overall quality, shelf-life, and biological efficacy of the final pesticide product.

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